

# A Technical Guide to the Thermodynamic Properties of Solid, Liquid, and Gaseous Argon

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## Compound of Interest

Compound Name: Argon

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**Argon** (Ar), a noble gas, is the third most abundant gas in the Earth's atmosphere.<sup>[1]</sup> Due to its chemical inertness and well-characterized physical behavior, **argon** serves as a standard for developing and calibrating experimental apparatus for thermophysical property measurements. <sup>[2]</sup> This guide provides an in-depth overview of the thermodynamic properties of **argon** in its solid, liquid, and gaseous states, outlines the experimental methodologies used for their determination, and presents key data in a structured format for easy reference.

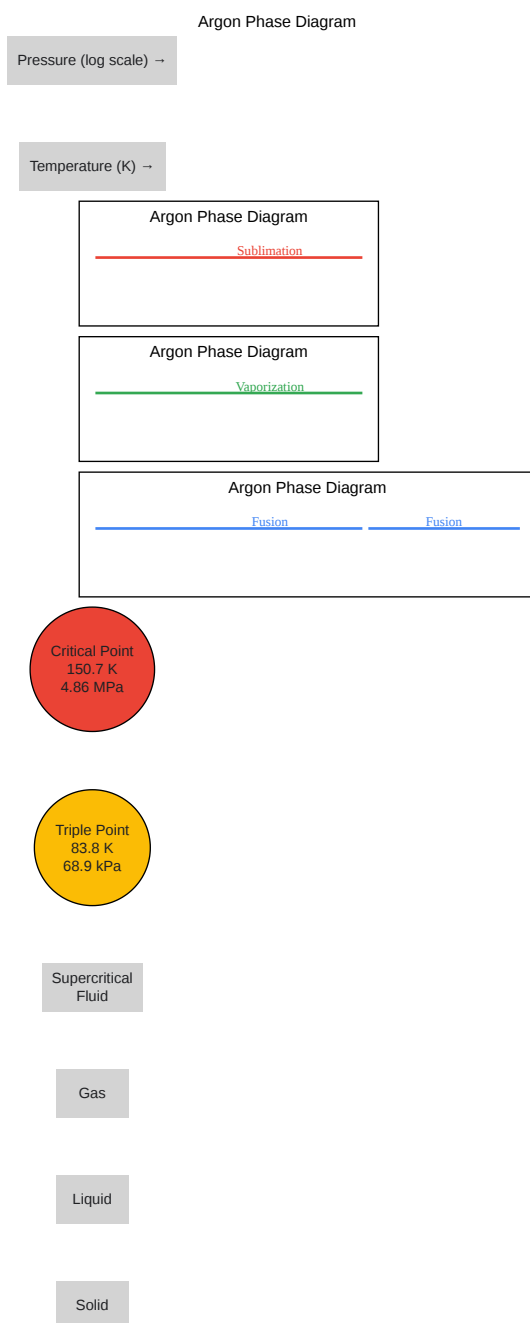
## Phase Transitions of Argon

**Argon**, like other pure substances, exists in solid, liquid, and gaseous phases, with transitions between these states governed by temperature and pressure. The key phase transition points for **argon** are fundamental constants in thermodynamics. The triple point of **argon**, in particular, is a defining fixed point in the International Temperature Scale of 1990.<sup>[1]</sup>

Property	Value	Units
Triple Point		
Temperature	83.8058[1]	K
Pressure	68.89[1]	kPa
Critical Point		
Temperature	150.687[1]	K
Pressure	4.863[1]	MPa
Normal Boiling Point	87.302[1]	K
Normal Melting Point	83.81[1]	K
Enthalpy of Fusion ( $\Delta H_{\text{fus}}$ )	1.18[1][3]	kJ/mol
Enthalpy of Vaporization ( $\Delta H_{\text{vap}}$ )	6.53[1]	kJ/mol

## Phase Diagram of Argon

The relationship between the solid, liquid, and gaseous phases of **argon** as a function of temperature and pressure is visually summarized in its phase diagram. The diagram shows the coexistence curves for solid-liquid (melting/fusion), liquid-gas (vaporization), and solid-gas (sublimation) equilibria, which meet at the triple point. The liquid-gas coexistence curve terminates at the critical point, beyond which a distinct liquid-gas phase transition no longer occurs.



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### Argon Phase Diagram

## Thermodynamic Properties of Solid Argon

Solid **argon** forms a face-centered cubic (fcc) crystal lattice. Its thermodynamic properties are primarily influenced by lattice vibrations (phonons) at low temperatures.

Property	Condition	Value	Units
Density	at 40 K	1.68	g/cm <sup>3</sup>
Molar Heat Capacity (C <sub>p</sub> )	at 298.15 K	20.786	J/(mol·K)
Standard Molar Entropy (S°)	at 298.15 K	154.846	J/(mol·K)

## Thermodynamic Properties of Liquid Argon

Liquid **argon** exists between its melting and boiling points. Its properties are crucial for applications in cryogenics.

Property	Condition	Value	Units
Density	at boiling point	1.3954[1]	g/cm <sup>3</sup>
Molar Heat Capacity (C <sub>p</sub> )	Saturated Liquid	Varies with temp.	J/(mol·K)
Thermal Conductivity	Saturated Liquid	Varies with temp.	W/(m·K)

## Thermodynamic Properties of Gaseous Argon

As a nearly ideal gas under standard conditions, the properties of gaseous **argon** are well-described by kinetic theory. However, at higher pressures and lower temperatures, deviations from ideal behavior become significant.

Property	Condition (STP: 273.15 K, 100 kPa)	Value	Units
Density	at STP	1.784	g/L
Molar Heat Capacity (C <sub>p</sub> )	at 298.15 K, 1 atm	20.786[3]	J/(mol·K)
Molar Heat Capacity (C <sub>v</sub> )	at 298.15 K, 1 atm	12.47	J/(mol·K)
Speed of Sound	at 293.15 K, 1 atm	319	m/s
Thermal Conductivity	at 273.15 K, 1 atm	0.0163	W/(m·K)

## Experimental Protocols

The determination of **argon**'s thermodynamic properties relies on a variety of precise experimental techniques. The accuracy of these methods is paramount, as **argon** is often used as a calibration standard.

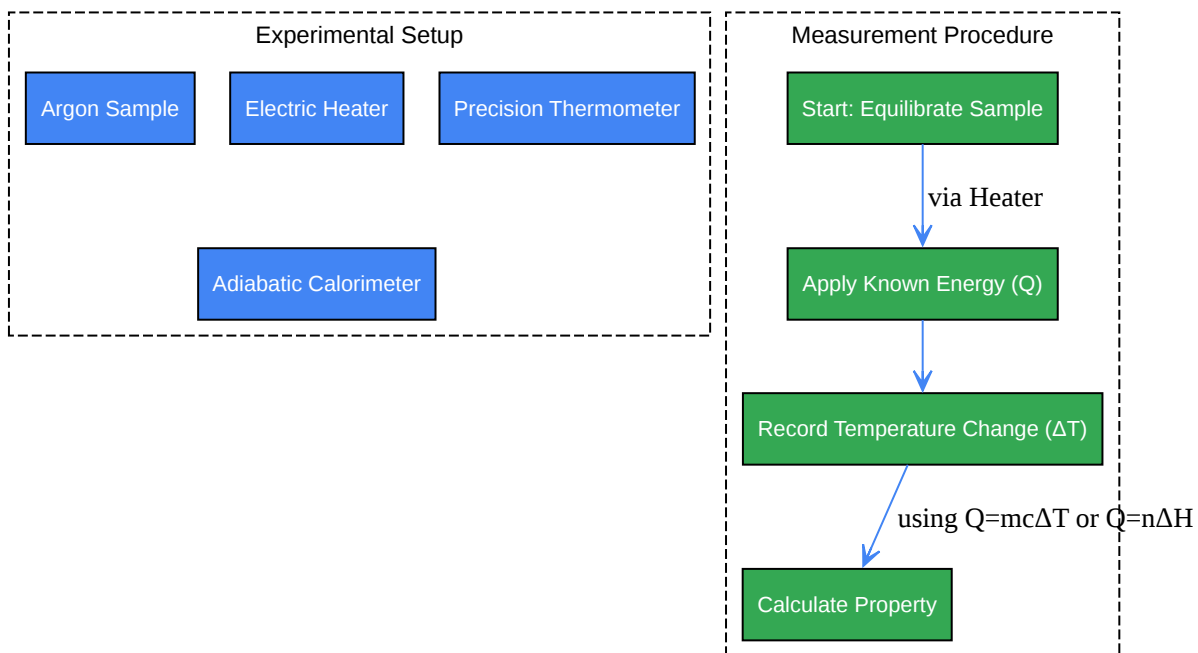
## Calorimetry for Heat Capacity and Enthalpy

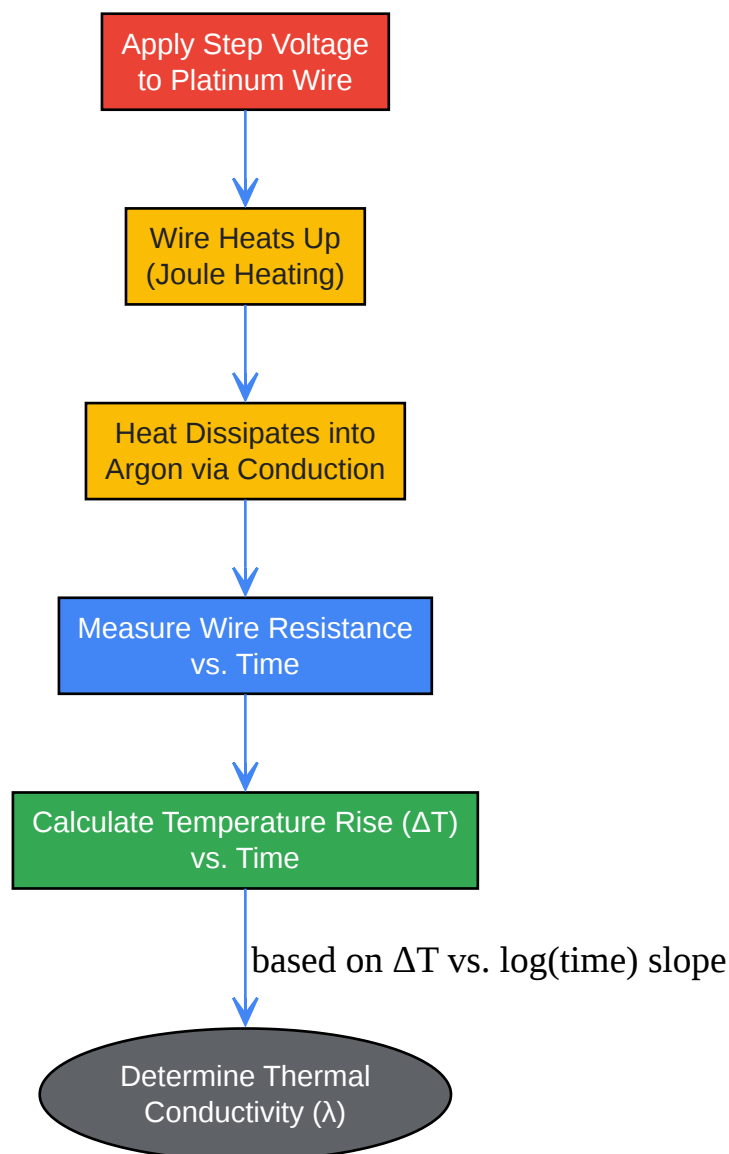
Objective: To measure the specific heat capacity (C<sub>p</sub> or C<sub>v</sub>) and the enthalpies of phase transitions (fusion and vaporization).

Methodology:

- **Adiabatic Calorimetry:** A known mass of **argon** is placed in a well-insulated calorimeter.
- A measured amount of electrical energy (Q) is supplied to the sample, and the resulting temperature change (ΔT) is precisely recorded.
- The heat capacity is calculated using the formula  $C = Q / (m \cdot \Delta T)$ , where 'm' is the mass of the sample.
- For phase transitions, the energy required to complete the transition at a constant temperature (e.g., melting or boiling) is measured. This energy corresponds to the enthalpy of fusion or vaporization.

- Corrections are made for any heat exchange with the calorimeter and its surroundings to ensure high accuracy.





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## References

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